

Application Notes and Protocols for In Vitro Assays Using STL1267

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Compound of Interest

Compound Name: STL1267

Cat. No.: B10854985

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Abstract

STL1267 is a potent and selective synthetic agonist of the nuclear receptor REV-ERB.[1][2] As a key regulator of the circadian clock and metabolism, REV-ERB is a promising therapeutic target for a range of disorders, including metabolic diseases and inflammatory conditions.[1][3] These application notes provide detailed protocols for essential in vitro assays to characterize the activity of **STL1267** and similar compounds targeting REV-ERB. The described methods include a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay for corepressor recruitment, a scintillation proximity assay (SPA) for ligand binding, a crystal violet assay for cell viability, and a reverse transcription-quantitative PCR (RT-qPCR) assay for target gene expression analysis.

Introduction to STL1267

STL1267 is a high-affinity ligand for REV-ERB α , binding directly to its ligand-binding domain (LBD).[2][3] Its mechanism of action involves enhancing the recruitment of the nuclear receptor corepressor (NCoR), which leads to the repression of REV-ERB target genes, most notably BMAL1, a core component of the circadian clock.[2][3] **STL1267** has demonstrated greater potency and efficacy in NCoR recruitment compared to previously identified REV-ERB agonists like SR9009.[2]

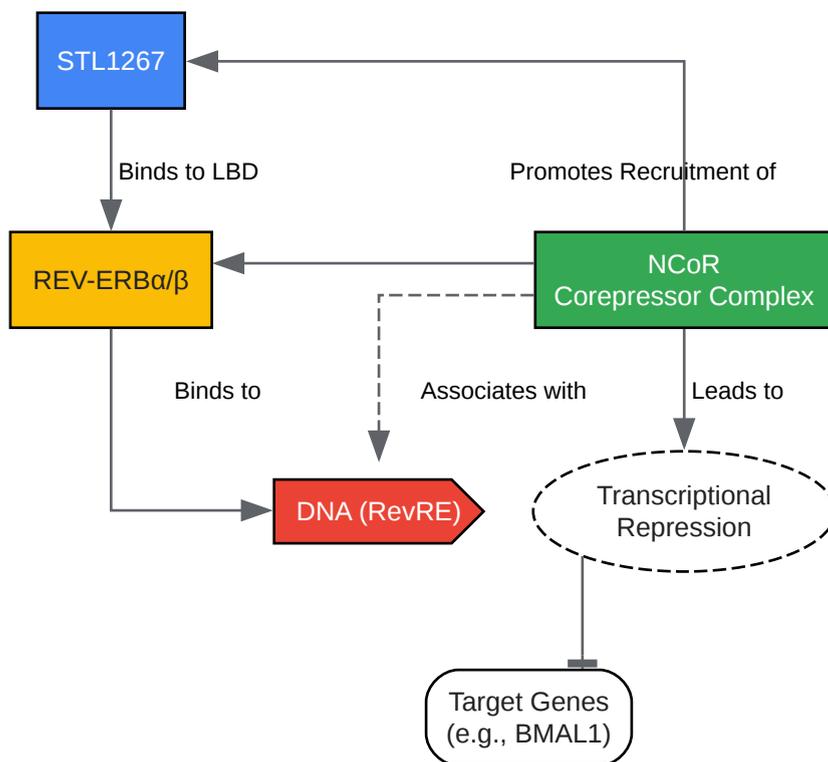
Quantitative Data Summary

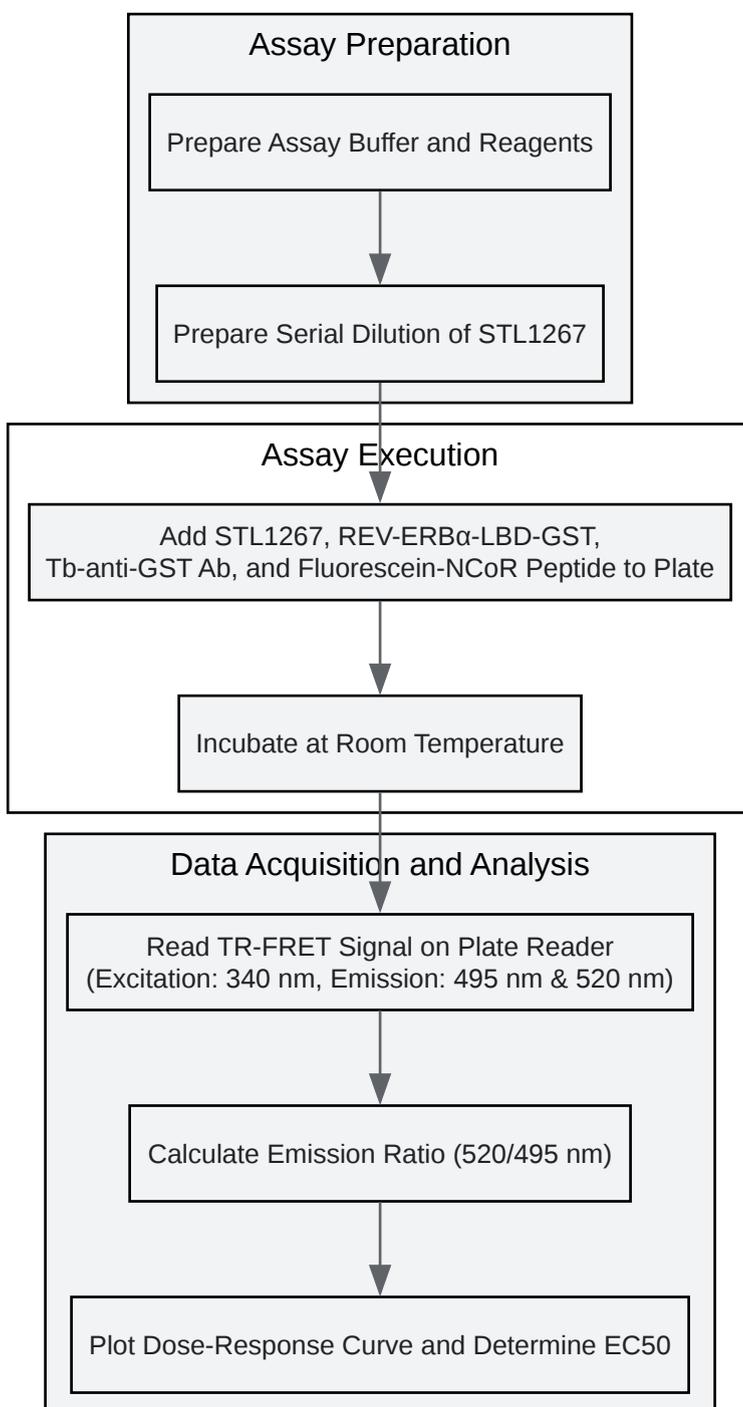
The following table summarizes the key quantitative metrics for **STL1267** in various in vitro assays.

Assay Type	Parameter	Value	Cell Line/System	Reference
Ligand Binding	Ki (for REV-ERB α)	0.16 μ M	Scintillation Proximity Assay	[3]
Corepressor Recruitment	EC50 (NCoR ID1 recruitment)	0.13 μ M	TR-FRET Assay	[2]
Cellular Activity	EC50 (Transcriptional Activation)	1.8 μ M	HEK293 cells	[3]
Cytotoxicity	No adverse effects observed up to	20 μ M	HepG2, C2C12 cells	[3]

Signaling Pathway

STL1267, as a REV-ERB agonist, modulates gene expression by recruiting the NCoR corepressor complex to REV-ERB bound to its response elements (RevREs) on DNA. This leads to the transcriptional repression of target genes.





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